

DNP-PEG12-NHS ester chemical properties

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Compound of Interest

Compound Name: DNP-PEG12-NHS ester

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An In-depth Technical Guide to DNP-PEG12-NHS Ester

For researchers, scientists, and drug development professionals, **DNP-PEG12-NHS ester** is a versatile chemical tool with significant applications in immunology, drug delivery, and bioconjugation. This guide provides a comprehensive overview of its chemical properties, experimental applications, and the fundamental principles of its use.

Core Chemical Properties

DNP-PEG12-NHS ester is a heterobifunctional crosslinker composed of three key components: a 2,4-dinitrophenyl (DNP) group, a 12-unit polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester.^{[1][2]} The DNP moiety serves as a well-recognized hapten for immunological studies. The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous media and provides a flexible, defined-length linker arm.^{[2][3]} The NHS ester is a highly efficient amine-reactive group that forms stable amide bonds with primary amines on proteins, antibodies, and other biomolecules.^{[2][3][4][5]}

Quantitative Data Summary

The physical and chemical specifications of **DNP-PEG12-NHS ester** are summarized below for easy reference.

Property	Value	Source(s)
Molecular Weight	880.89 g/mol	[3][4][5][6]
Chemical Formula	C ₃₇ H ₆₀ N ₄ O ₂₀	[3][4][5]
CAS Number	1334178-01-6	[3][4][5]
Purity	>98%	[3][4][5]
Spacer Arm Length	40 atoms (46.4 Å)	[4][5]
Solubility	Water, DMSO, DMAC, Methylene Chloride, Acetonitrile	[4][5]
Storage Conditions	-20°C, protect from moisture	[3][4][5]
Reactive Group	N-hydroxysuccinimide (NHS) Ester	[1][4][5]
Target Moiety	Primary Amines (-NH ₂)	[3][4][5]

Key Applications in Research and Development

The unique trifunctional structure of **DNP-PEG12-NHS ester** makes it a valuable reagent in several fields:

- **Immunology and Vaccine Development:** The DNP group acts as a hapten, a small molecule that can elicit an immune response only when attached to a larger carrier protein. DNP-conjugated proteins are widely used as antigens to study antibody responses, B-cell activation, and immunological memory.[4][5]
- **Antibody-Drug Conjugation (ADC):** The NHS ester allows for the straightforward conjugation of this linker to antibodies.[1][7] While the DNP group itself is not a drug, the linker's properties can be leveraged in ADC model systems and for attaching other functionalities.
- **Drug Delivery and Pharmacokinetics:** The PEG spacer can improve the solubility and bioavailability of conjugated molecules, making it a useful component in drug delivery systems.[1]

- Immunoassays: DNP-labeled molecules can be used as detection reagents in various immunoassay formats, such as ELISA, leveraging the high affinity of anti-DNP antibodies.

Experimental Protocols

The following section details a generalized protocol for the conjugation of **DNP-PEG12-NHS ester** to a primary amine-containing protein, such as an antibody.

Materials and Reagents:

- **DNP-PEG12-NHS ester**
- Protein or antibody to be labeled (in an amine-free buffer, e.g., PBS, HEPES, MES)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Conjugation Buffer: Amine-free buffer (e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-8.0)
- Purification tools: Desalting column (e.g., Sephadex G-25) or dialysis cassette with an appropriate molecular weight cutoff (MWCO).

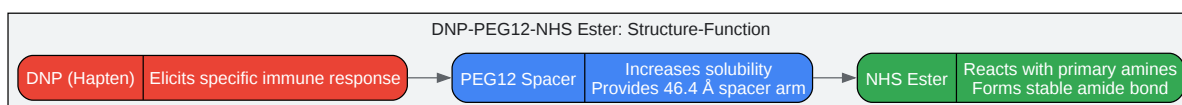
Protocol for Protein Conjugation:

- Reagent Preparation:
 - Allow the vial of **DNP-PEG12-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.[\[4\]](#)[\[5\]](#)
 - Prepare a stock solution of the **DNP-PEG12-NHS ester** by dissolving it in anhydrous DMSO immediately before use. A typical concentration is 10-20 mg/mL. NHS esters are susceptible to hydrolysis, so storage of the solution is not recommended.[\[8\]](#)
- Protein Preparation:
 - Dissolve or exchange the target protein into the Conjugation Buffer at a concentration of 1-10 mg/mL.

- Ensure the buffer is free of primary amines (e.g., Tris or glycine), as these will compete with the target protein for reaction with the NHS ester.[9]
- Conjugation Reaction:
 - Add a calculated molar excess of the **DNP-PEG12-NHS ester** stock solution to the protein solution. A starting point is often a 10- to 20-fold molar excess of the linker over the protein.[9] The optimal ratio should be determined empirically for each specific application.
 - Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight. Gentle mixing is recommended.
- Purification:
 - Following incubation, remove the unreacted **DNP-PEG12-NHS ester** and reaction byproducts (hydrolyzed NHS).
 - For larger proteins (>20 kDa), a desalting column or dialysis against the conjugation buffer is effective.[9] This step is crucial to prevent interference from free hapten in downstream applications.
 - The resulting DNP-conjugated protein is now ready for use or storage according to its specific stability requirements.

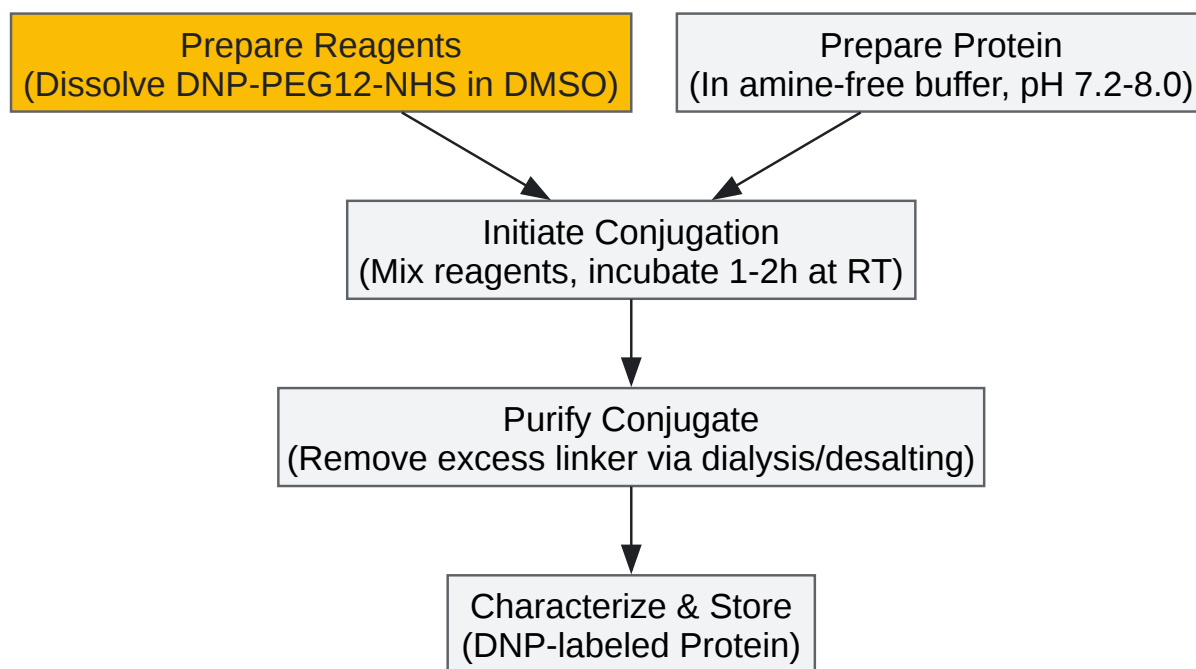
Visualizations: Diagrams and Workflows

To better illustrate the concepts and processes described, the following diagrams have been generated using the Graphviz DOT language.



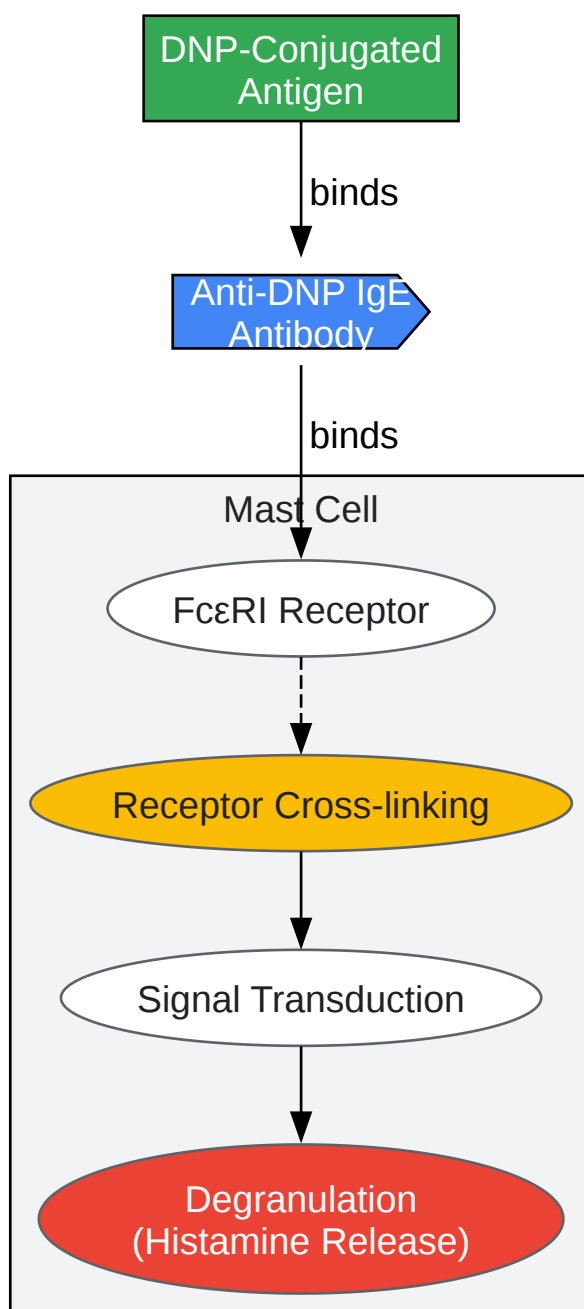
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Caption: Functional components of the **DNP-PEG12-NHS ester** molecule.



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Caption: General experimental workflow for protein conjugation.



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Caption: Hapten-mediated immune cell activation pathway.

Safety and Handling

While a specific safety data sheet for **DNP-PEG12-NHS ester** was not found, general laboratory precautions should be taken. The related compound 2,4-Dinitrophenylhydrazine is listed as a flammable solid that is harmful if swallowed. It is recommended to handle **DNP-**

PEG12-NHS ester in a well-ventilated area, wear appropriate personal protective equipment (gloves, eye protection), and avoid ignition sources. As the compound is hygroscopic, care should be taken to limit its exposure to moisture to maintain reactivity.[4][5] Always refer to the supplier-specific Safety Data Sheet (SDS) for detailed handling and disposal information.

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